

Scandium acetate CAS number and safety data sheet

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Compound of Interest

Compound Name: Scandium acetate

Cat. No.: B15804751

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An In-depth Technical Guide to **Scandium Acetate**: CAS Number and Safety Data

This technical guide provides comprehensive information on the chemical compound **scandium acetate**, focusing on its Chemical Abstracts Service (CAS) number and critical safety data. It is intended for researchers, scientists, and professionals in drug development who handle this compound. This document summarizes key quantitative data, outlines experimental protocols for safe handling, and visualizes important safety workflows.

Chemical Identification

Scandium acetate is a chemical compound that can exist in both anhydrous and hydrated forms. Each form has a unique CAS number for precise identification.

- **Scandium Acetate** (Anhydrous): CAS Number 3804-23-7[1][2]
- **Scandium Acetate** Hydrate: CAS Number 304675-64-7[1][3][4][5]

The hydrated form is often denoted with the formula $\text{Sc}(\text{CH}_3\text{COO})_3 \cdot x\text{H}_2\text{O}$. [3][4][5]

Physicochemical Properties

A summary of the key physical and chemical properties of **scandium acetate** is presented in the table below. This data is essential for understanding its behavior under various experimental conditions.

Property	Value	Source
Molecular Formula	C ₆ H ₉ O ₆ Sc (anhydrous)	[5]
Molecular Weight	222.10 g/mol (anhydrous basis)	[3][5]
Appearance	White powder, crystals, or chunks	[3][4]
Solubility	Soluble in water	[1][3]
Melting Point	Decomposes upon heating	[2]
Stability	Stable under recommended storage conditions; hygroscopic	[5][6][7]

Safety and Hazard Information

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **scandium acetate** is not classified as a hazardous substance or mixture.[5][8] However, standard laboratory safety precautions should always be observed.

Hazard Information	Details	Source
GHS Classification	Not a hazardous substance or mixture	[5][8]
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation)	[2]
Precautionary Statements	P261 (Avoid breathing dust), P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing)	[2]
Incompatible Materials	Oxidizing agents	[7]
Hazardous Decomposition Products	Carbon monoxide, carbon dioxide, scandium oxide	[7]

Experimental Protocols

Detailed methodologies for the safe handling, storage, and disposal of **scandium acetate** are crucial for laboratory safety.

Handling Procedures

Proper handling is essential to minimize exposure and maintain the integrity of the compound.

- Engineering Controls: Use in a well-ventilated area. A local exhaust ventilation system is recommended to prevent the dispersion of dust.[8]
- Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side-shields or goggles.
- Hand Protection: Wear compatible chemical-resistant gloves.
- Respiratory Protection: For operations that may generate dust, use a NIOSH-approved N95 respirator.
- Hygiene Measures: Wash hands thoroughly after handling. Avoid contact with skin, eyes, and clothing.[8]

Storage

Correct storage conditions are necessary to ensure the stability of **scandium acetate**.

- Conditions: Store in a cool, dry, and well-ventilated place.[5][7]
- Container: Keep the container tightly closed.[5][7]
- Atmosphere: For the hygroscopic hydrate form, storage under an inert atmosphere is recommended to prevent moisture absorption.[6][7]

First-Aid Measures

In case of accidental exposure, the following first-aid procedures should be followed.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[6][8]
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Get medical attention if irritation develops.[5][6]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention.[6]
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water afterwards. Seek medical attention.[5][6]

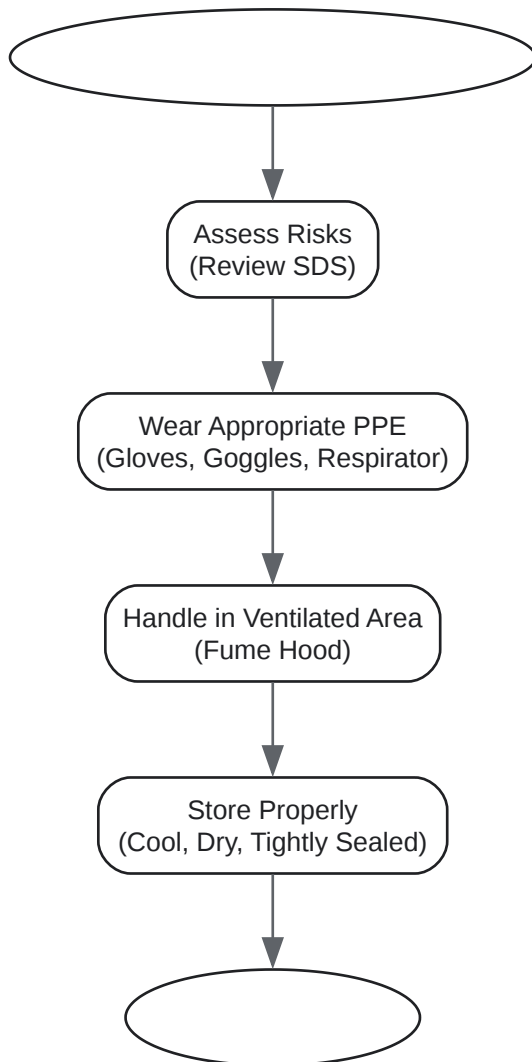
Spill and Disposal Procedures

- Spill Containment: Sweep up the spilled material and place it in a suitable, closed container for disposal. Avoid generating dust.[\[5\]](#)[\[7\]](#)
- Disposal: Dispose of the waste material in accordance with local, state, and federal regulations. Do not let the product enter drains.[\[5\]](#)[\[8\]](#)

Visualized Workflows

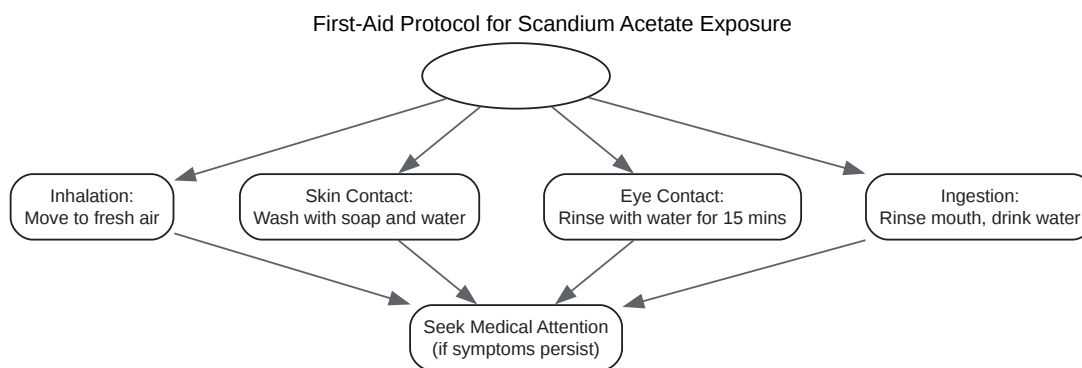
The following diagrams, created using the DOT language, illustrate key logical and experimental workflows for handling **scandium acetate**.

Safe Handling Workflow for Scandium Acetate



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Caption: A logical workflow for the safe handling of **scandium acetate**.



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Caption: First-aid response protocol for different routes of exposure.

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